

Navigating the Safe Disposal of 5-Bromo-2-hydroxypyrimidine: A Procedural Guide

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Compound of Interest

Compound Name: 5-Bromo-2-hydroxypyrimidine

Cat. No.: B017364

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The proper disposal of **5-Bromo-2-hydroxypyrimidine** is a critical component of laboratory safety and environmental compliance. As a halogenated organic compound, it requires management as hazardous waste according to institutional and regulatory standards. Adherence to the following procedures ensures the safety of laboratory personnel and the protection of our environment. This guide provides a step-by-step operational plan for the collection, storage, and disposal of this chemical.

Quantitative Data Summary

This table summarizes key quantitative information for **5-Bromo-2-hydroxypyrimidine** and general hazardous waste storage guidelines.

Property	Value	Source
Molecular Formula	C ₄ H ₃ BrN ₂ O	[1]
Molecular Weight	174.99 g/mol	[1]
Melting Point	230 °C (decomposes)	
GHS Hazard Codes	H315, H319, H335	
WGK (Water Hazard Class)	3 (highly hazardous to water)	
Max. Storage Time in SAA	90 days from start of collection	[2]
Max. Quantity in SAA	55 gallons of an individual hazardous waste	[2]

*SAA: Satellite Accumulation Area

Operational Plan: Step-by-Step Disposal Procedure

This protocol outlines the process for disposing of **5-Bromo-2-hydroxypyrimidine** waste, from initial collection to final handoff to environmental health and safety professionals.

1. Waste Identification and Segregation:

- A laboratory chemical is considered waste once it is no longer intended for use.[3]
- Due to its halogenated nature, **5-Bromo-2-hydroxypyrimidine** waste must be segregated from non-halogenated chemical waste to ensure proper disposal, which is typically high-temperature incineration.[4]
- Do not mix this waste with other incompatible materials, such as strong oxidizing agents or bases.[5][6]

2. Personal Protective Equipment (PPE):

- Before handling the chemical for disposal, ensure proper PPE is worn.
- Eye/Face Protection: Chemical safety goggles or a face shield.[6][7]

- Skin Protection: Chemically resistant gloves (e.g., nitrile) and a lab coat.[6][7]
- Respiratory Protection: Handle only in a well-ventilated area or within a chemical fume hood to avoid inhaling dust or vapors.[6][7]

3. Waste Collection and Container Selection:

- Solid Waste: Collect dry **5-Bromo-2-hydroxypyrimidine** waste, including contaminated items like gloves or weigh boats, in its original container or a designated, compatible, and sealable container for solid hazardous waste.[2][4] The container must be in good condition with no leaks or rust.[3]
- Liquid Waste: Solutions containing **5-Bromo-2-hydroxypyrimidine** should be collected in a dedicated container for halogenated organic solvent waste.[4] The container must have a leak-proof, screw-on cap.[2][5] Do not overfill; leave at least one inch of headroom for expansion.[5]
- Empty Containers: Original containers of **5-Bromo-2-hydroxypyrimidine** must be triple-rinsed with a suitable solvent. The rinsate must be collected and treated as hazardous waste.[3] After rinsing, the container can often be disposed of as regular trash, but always check with your institution's EHS department.[3]

4. Labeling:

- Immediately label the waste container with the words "Hazardous Waste." [3][4]
- The label must clearly identify the full chemical name: "**5-Bromo-2-hydroxypyrimidine**." Do not use abbreviations.[4]
- List all constituents and their approximate concentrations.
- Include the name and contact information of the generating researcher or principal investigator.[4]
- Mark the appropriate hazard pictograms (e.g., irritant).[4]

5. Storage:

- Store the sealed and labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[\[5\]](#)
- The SAA must be at or near the point of generation and under the control of the laboratory operators.
- Use secondary containment, such as a lab tray, to capture any potential spills or leaks.[\[2\]](#) The secondary container must be able to hold 110% of the volume of the primary container.[\[2\]](#)
- Keep the waste container closed at all times except when adding waste.[\[2\]](#)[\[3\]](#)

6. Final Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for the hazardous waste.[\[3\]](#)
- Do not dispose of **5-Bromo-2-hydroxypyrimidine** down the drain or in regular trash.[\[7\]](#)[\[8\]](#)
- The final disposal must be conducted by a licensed treatment and disposal facility in accordance with all local, state, and federal regulations.[\[7\]](#)[\[9\]](#) The recommended method for halogenated compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)

Experimental Protocol: Spill Management

In the event of a spill, immediate and correct action is crucial to mitigate risks.

1. Evacuate and Secure:

- Alert personnel in the immediate area and restrict access.
- If the spill is large or the substance is aerosolized, evacuate the laboratory and contact EHS immediately.

2. Ventilate:

- Ensure the area is well-ventilated. Work within a chemical fume hood if the spill occurs there.
[7]

3. Assemble Materials:

- Don appropriate PPE as described above.
- Gather spill cleanup materials: inert absorbent material (for liquid spills), a container for the waste, and decontamination supplies.

4. Contain and Clean:

- Solid Spill: Carefully sweep or shovel the solid material into a suitable container for disposal. Avoid creating dust.[6]
- Liquid Spill: Use an inert absorbent material to contain and absorb the spill.[4]

5. Decontaminate:

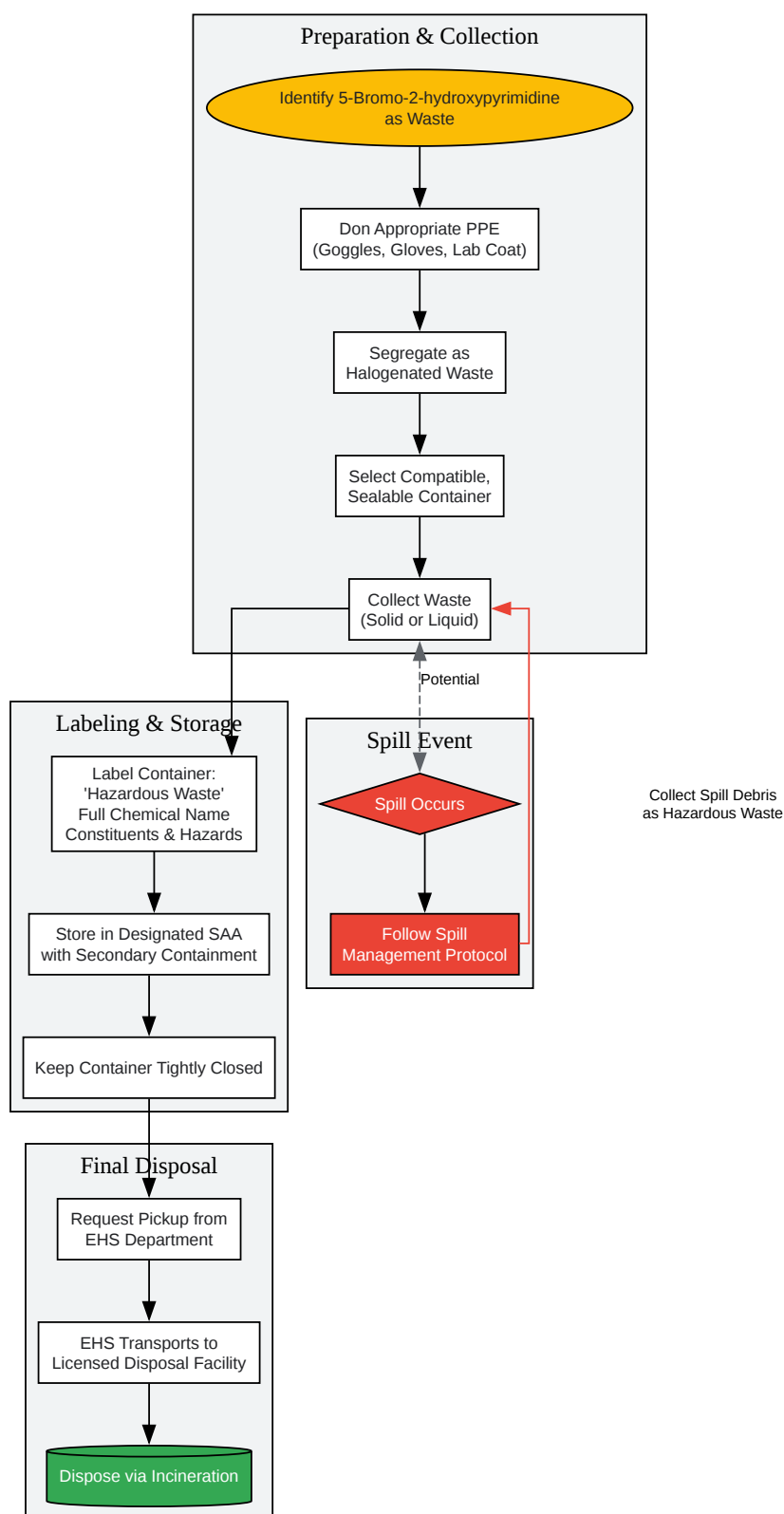
- Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.[4]
- Collect all cleanup materials (absorbent, contaminated gloves, etc.) in a sealed container.

6. Dispose of Cleanup Waste:

- Label the container holding the spill cleanup waste as "Hazardous Waste" with a detailed description of the contents.
- Manage the container according to the storage and disposal procedures outlined above.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **5-Bromo-2-hydroxypyrimidine**.



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Caption: Workflow for the safe handling and disposal of **5-Bromo-2-hydroxypyrimidine**.

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